

# In-Depth Technical Guide to Ethyl 4-oxohexanoate: Properties and Experimental Protocols

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## Compound of Interest

Compound Name: Ethyl 4-oxohexanoate

Cat. No.: B1313881

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This technical guide provides a comprehensive overview of the physicochemical properties of **Ethyl 4-oxohexanoate**, with a focus on its boiling point. It includes detailed experimental protocols for the determination of this key physical constant and outlines a general workflow for the characterization of such organic compounds.

## Physicochemical Properties of Ethyl 4-oxohexanoate

**Ethyl 4-oxohexanoate** is an organic compound with the chemical formula  $C_8H_{14}O_3$ .<sup>[1]</sup> While extensive experimental data for this specific molecule is not readily available in public literature, computational methods provide valuable estimates for its physical properties.

Data Presentation: Quantitative Data Summary

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	PubChem[1]
Molecular Weight	158.19 g/mol	PubChem[1]
Predicted Boiling Point	213.5 ± 25.0 °C at 760 mmHg	ChemSpider
IUPAC Name	ethyl 4-oxohexanoate	PubChem[1]

Note: The boiling point presented is a predicted value and should be confirmed by experimental verification.

## Experimental Protocols for Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Accurate determination of the boiling point is crucial for the identification, purification, and characterization of organic compounds. Two common methods for this determination are detailed below.

### Method 1: Boiling Point Determination by Distillation

This method is suitable when a sufficient quantity of the substance (typically >5 mL) is available.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath

- Boiling chips or a magnetic stirrer
- Clamps and stand

Procedure:

- Place 5-10 mL of **Ethyl 4-oxohexanoate** into the round-bottom flask and add a few boiling chips or a magnetic stir bar.
- Assemble the distillation apparatus as shown in the diagram below. Ensure all joints are securely clamped.
- Position the thermometer so that the top of the mercury bulb is level with the bottom of the side arm of the distillation head. This ensures the thermometer measures the temperature of the vapor that is in equilibrium with the boiling liquid.
- Begin circulating cold water through the condenser.
- Gently heat the round-bottom flask.
- Observe the liquid and the thermometer. As the liquid begins to boil, a ring of condensing vapor will rise through the apparatus.
- The temperature on the thermometer will rise and then stabilize. The constant temperature observed during the collection of the first few drops of distillate is the boiling point of the liquid.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Method 2: Thiele Tube Method for Micro-Scale Boiling Point Determination

This method is ideal when only a small sample of the substance is available.

Apparatus:

- Thiele tube

- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire to attach the test tube to the thermometer
- Heating source (Bunsen burner or oil bath)
- Mineral oil

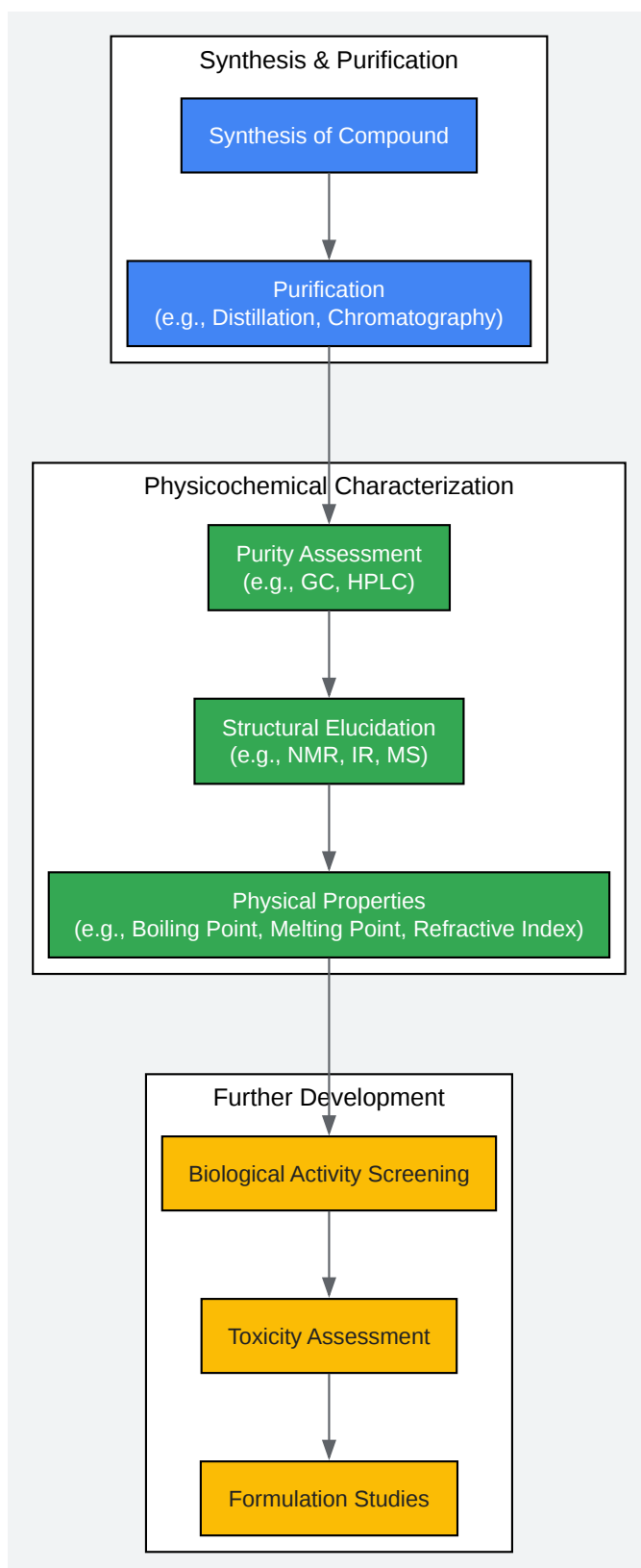
Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Add a small amount (a few drops) of **Ethyl 4-oxohexanoate** into the small test tube.
- Place the capillary tube, with the sealed end facing up, into the small test tube.
- Attach the small test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the thermometer and the attached test tube into the Thiele tube, ensuring the rubber band is above the oil level.
- Gently heat the side arm of the Thiele tube with a small flame. The shape of the tube will ensure even heat distribution through convection currents.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a steady and rapid stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

## Mandatory Visualizations

### Workflow for Characterization of a Novel Organic Compound

The following diagram illustrates a typical workflow for the characterization of a newly synthesized or isolated organic compound, such as **Ethyl 4-oxohexanoate**.

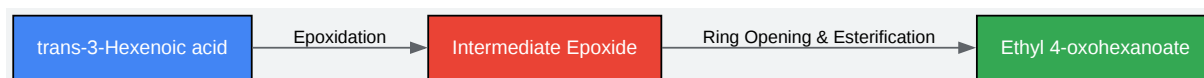


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A logical workflow for the characterization and development of a novel organic compound.

## Synthesis Pathway of Ethyl 4-oxohexanoate

A known synthetic route to **Ethyl 4-oxohexanoate** starts from trans-3-Hexenoic acid. The following diagram outlines the key steps in this synthesis.



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## References

- 1. Ethyl 4-oxohexanoate | C<sub>8</sub>H<sub>14</sub>O<sub>3</sub> | CID 12271528 - PubChem [pubchem.ncbi.nlm.nih.gov]
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